

Application Note: Cell-Based Glucose Uptake Assay Using GKA-71

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Compound of Interest

Compound Name: *gka-71*

Cat. No.: *B1671569*

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

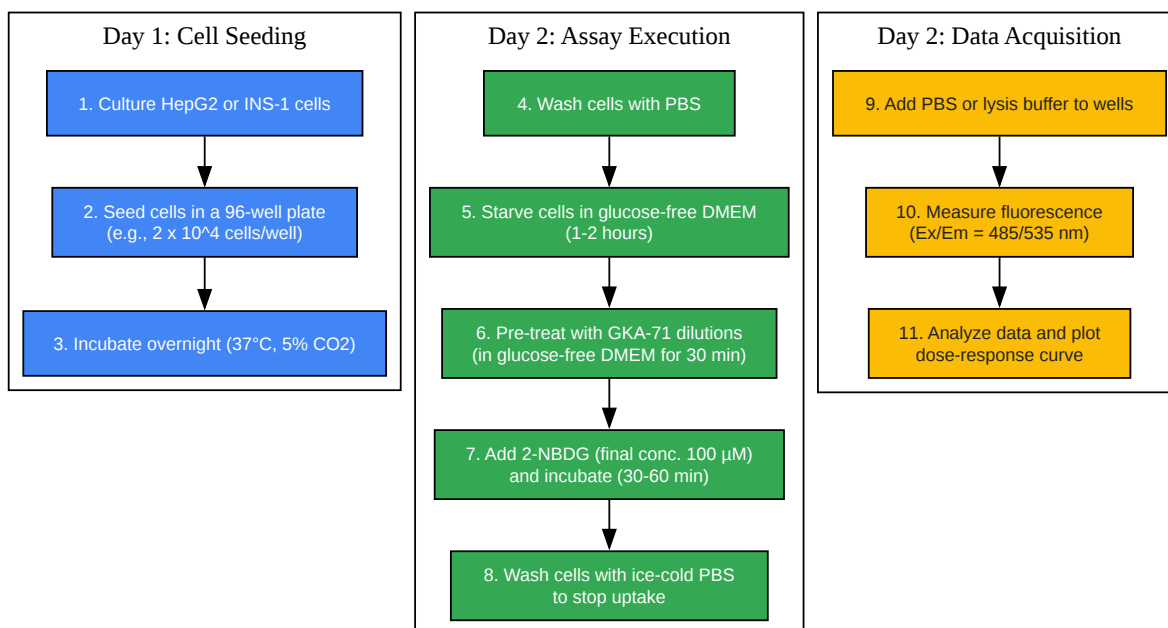
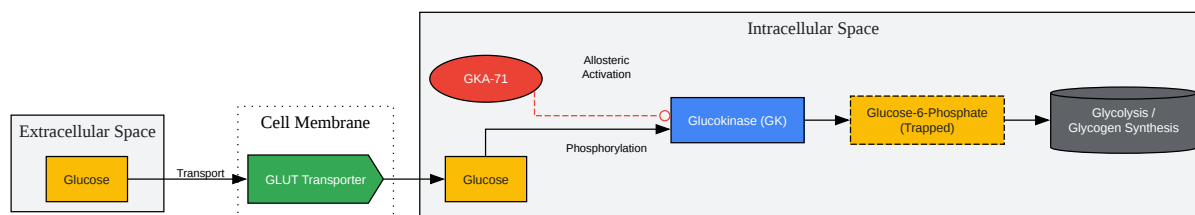
Glucokinase (GK) is a crucial enzyme in glucose homeostasis, acting as a glucose sensor in pancreatic β -cells and hepatocytes.[1][2][3] In these cells, GK catalyzes the phosphorylation of glucose to glucose-6-phosphate (G6P), the first and rate-limiting step in glycolysis and glycogen synthesis.[2][4] This action is essential for glucose-stimulated insulin secretion (GSIS) from the pancreas and glucose disposal in the liver. Unlike other hexokinases, GK has a lower affinity for glucose and is not inhibited by its product, G6P, allowing it to respond dynamically to physiological changes in blood glucose levels.

Glucokinase activators (GKAs) are small molecules that bind to an allosteric site on the GK enzyme, increasing its affinity for glucose and/or its maximal catalytic rate (V_{max}). **GKA-71** is a potent GKA that enhances the activity of glucokinase, thereby promoting glucose uptake and metabolism in cells. This makes **GKA-71** a valuable tool for studying glucose metabolism and a potential therapeutic agent for type 2 diabetes.

This application note provides a detailed protocol for a non-radioactive, cell-based glucose uptake assay using **GKA-71** and a fluorescent glucose analog, 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG). 2-NBDG is transported into cells via glucose transporters (GLUTs). Once inside, it is phosphorylated and accumulates, providing a fluorescent signal proportional to the rate of glucose uptake. This assay allows for the quantitative assessment of **GKA-71**'s effect on glucose transport in living cells.

Signaling Pathway of Glucokinase Activation

GKA-71 enhances glucose uptake by allosterically activating glucokinase. This activation increases the rate of glucose phosphorylation, which maintains a low intracellular glucose concentration, thereby driving the continuous transport of glucose into the cell through GLUT transporters.



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References

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- 2. Glucokinase - Wikipedia [en.wikipedia.org]
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- 4. A Fresh View of Glycolysis and Glucokinase Regulation: History and Current Status - PMC [pmc.ncbi.nlm.nih.gov]
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